

Introduction: The Quinazolinone Scaffold as a Privileged Structure

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Compound of Interest

Compound Name: 3,4-Dihydro-4-oxoquinazoline-6-carboxylic acid

Cat. No.: B1417650

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In the landscape of medicinal chemistry, certain molecular frameworks consistently appear in a multitude of biologically active compounds. These are termed "privileged structures" due to their ability to bind to a variety of biological targets with high affinity. The quinazolinone core, a fused heterocyclic system comprising a benzene ring and a pyrimidine ring, is a quintessential example of such a scaffold.^{[1][2]} Its chemical formula is C₈H₆N₂O, and it exists in two primary isomeric forms: 2-quinazolinone and 4-quinazolinone, with the 4-isomer being the more common and extensively studied in drug discovery.^{[3][4]}

The stability of the quinazolinone nucleus, combined with the synthetic accessibility of its derivatives, has made it a cornerstone for the development of novel therapeutic agents.^[2] The versatility of this scaffold allows for substitutions at various positions, enabling chemists to fine-tune the steric, electronic, and pharmacokinetic properties of the resulting molecules. This guide provides a comprehensive review of the quinazolinone core, detailing its synthesis, exploring its vast pharmacological potential, elucidating structure-activity relationships, and examining its mechanisms of action.

The Core Structure

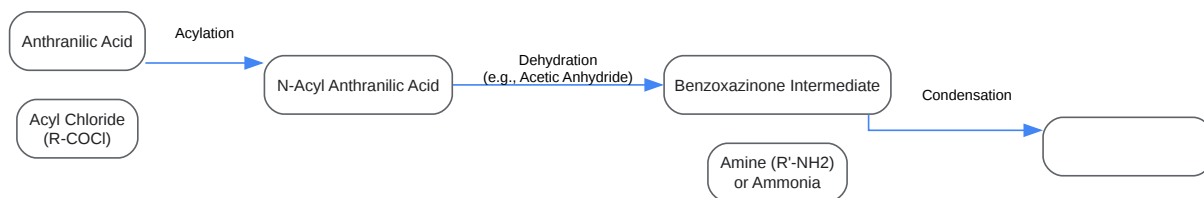
The fundamental structure of quinazolinone and its common isomer are depicted below. The numbering system is critical for discussing substitutions and their impact on biological activity.

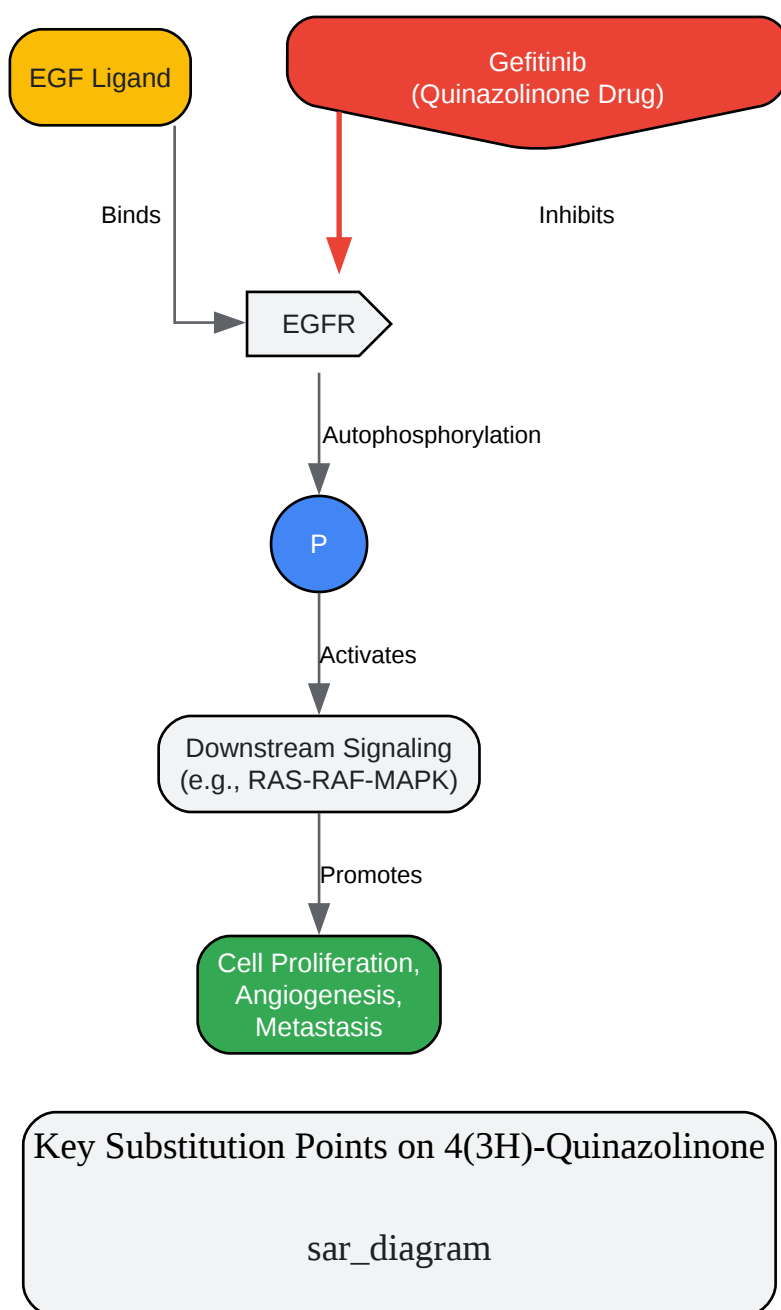
2(1H)-Quinazolinone

2_quinazolinone

4(3H)-Quinazolinone (Common Isomer)

4_quinazolinone





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References

- 1. Quinazolinones, the Winning Horse in Drug Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 2. omicsonline.org [omicsonline.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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